

Essential Safety and Operational Guide for 1-Nitro-2-phenoxybenzene

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Compound of Interest

Compound Name: 1-Nitro-2-phenoxybenzene

Cat. No.: B1210652

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This guide provides critical safety and logistical information for the handling and disposal of **1-Nitro-2-phenoxybenzene** (CAS No: 2216-12-8) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification

1-Nitro-2-phenoxybenzene is classified as a skin irritant.[1] Contact with the skin may cause inflammation, itching, scaling, reddening, or blistering.[1] Eye contact can result in redness, pain, or severe eye damage, and inhalation may cause irritation of the respiratory system.[1]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **1-Nitro-2-phenoxybenzene** to minimize exposure risk. The following table summarizes the recommended PPE for various laboratory activities.

Activity	Recommended Personal Protective Equipment
Preparation and Weighing	Chemical splash-resistant safety glasses or goggles with side protection, disposable nitrile gloves, and a laboratory coat. [1] [2]
Conducting Reactions	Chemical splash-resistant safety goggles, a face shield, chemical-resistant gloves, a laboratory coat, and close-toed footwear. [1] [2] Work should be conducted in a well-ventilated area or under a chemical fume hood. [1]
Handling Spills	Air-purifying respirator, chemical-resistant clothing (coveralls), outer and inner chemical-resistant gloves, and chemical-resistant boots with steel toes. [3] [4]
Waste Disposal	Chemical splash-resistant safety glasses, chemical-resistant gloves, and a laboratory coat. [1] [5]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure a safety data sheet (SDS) for **1-Nitro-2-phenoxybenzene** is accessible.[\[1\]](#)
 - Verify that an eyewash station and safety shower are readily available and unobstructed.
[\[1\]](#)
 - Prepare all necessary equipment and reagents before handling the chemical.
 - Don the appropriate PPE as outlined in the table above.
- Handling:
 - Handle **1-Nitro-2-phenoxybenzene** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)

- Avoid direct contact with skin, eyes, and clothing.[1]
- Minimize the generation of dust or aerosols.[1]
- Keep the container tightly closed when not in use.[1]
- Avoid sources of ignition as the substance may be combustible.[1][6]
- Wash hands thoroughly with soap and water after handling.[1]
- Storage:
 - Store in a tightly-closed container.[1]
 - Keep in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[1]

Immediate First-Aid Measures

In the event of exposure, follow these first-aid procedures and seek immediate medical attention.[1]

- Skin Contact: Immediately flush the affected skin with running water for at least 15 minutes while removing any contaminated clothing and shoes.[1] Wash clothing before reuse.[1]
- Eye Contact: Immediately flush the eyes with large amounts of running water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][7]
- Inhalation: Move the exposed person to fresh air.[1] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.
- Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[1]

Disposal Plan

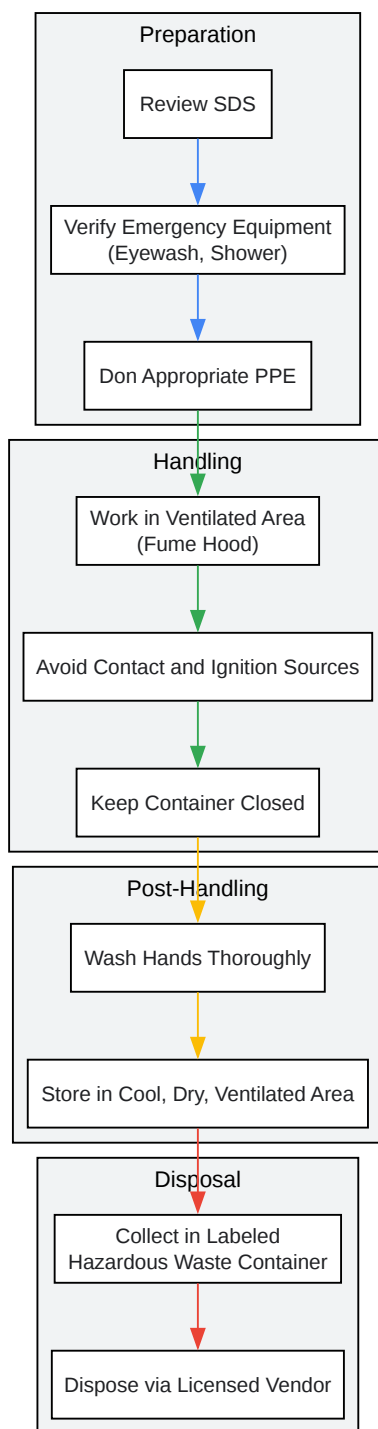
All waste containing **1-Nitro-2-phenoxybenzene** must be treated as hazardous waste.

- Waste Collection:

- Collect all waste materials, including unused product and contaminated disposables (e.g., gloves, paper towels), in a designated and clearly labeled hazardous waste container.
- Ensure the waste container is compatible with the chemical and is kept tightly closed.
- Waste Disposal:
 - Dispose of the hazardous waste through a licensed disposal company.[\[5\]](#)
 - Adhere to all federal, state, and local regulations for hazardous waste disposal.[\[1\]](#)
 - Do not dispose of **1-Nitro-2-phenoxybenzene** down the drain or in regular trash.[\[1\]](#)
 - Contaminated packaging should be disposed of as unused product.[\[1\]](#)

Experimental Workflow

Workflow for Safe Handling of 1-Nitro-2-phenoxybenzene



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Caption: Key steps for the safe handling of **1-Nitro-2-phenoxybenzene**.

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References

- 1. aksci.com [aksci.com]
- 2. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 3. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 4. epa.gov [epa.gov]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. hmdb.ca [hmdb.ca]
- 7. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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